Introduction: The Privileged 1,8-Naphthyridine Scaffold

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Compound of Interest

Compound Name:	*4-Chloro-1,8-naphthyridin-2(1H)-one*
CAS No.:	*59514-93-1*
Cat. No.:	*B1601855*

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The 1,8-naphthyridine ring system is a prominent heterocyclic scaffold recognized in medicinal chemistry as a "privileged structure." This designation stems from its recurring presence in molecules exhibiting a wide array of biological activities, including antimicrobial, anticancer, antiviral, and anti-inflammatory properties.[1][2] Its rigid, planar structure and hydrogen bonding capabilities allow it to effectively interact with various biological targets.

Within this important class of compounds, **4-Chloro-1,8-naphthyridin-2(1H)-one** emerges as a pivotal synthetic intermediate. The presence of a lactam moiety and a strategically positioned chlorine atom at the C4 position makes it a versatile building block for constructing diverse molecular libraries. The chlorine atom acts as an excellent leaving group, enabling a wide range of nucleophilic substitution reactions to introduce new functional groups and explore structure-activity relationships (SAR). This guide offers a comprehensive technical overview of its synthesis, core chemical properties, reactivity, and applications for researchers engaged in drug discovery and development.

Synthesis of the Core Scaffold

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The construction of the 1,8-naphthyridine core is most commonly achieved through established condensation reactions, such as the Friedländer synthesis, which involves the reaction of a 2-amino-pyridine derivative with a β-keto ester or a similar 1,3-dicarbonyl compound.[3][4] The synthesis of **4-Chloro-1,8-naphthyridin-2(1H)-one** typically proceeds via the chlorination of its corresponding hydroxyl precursor, 4-hydroxy-1,8-naphthyridin-2(1H)-one. This transformation is efficiently carried out using standard chlorinating agents like phosphorus oxychloride ($POCl_3$).

Experimental Protocol: Chlorination of 4-Hydroxy-1,8-naphthyridin-2(1H)-one

This protocol describes a representative method for the synthesis of the title compound.

Causality: Phosphorus oxychloride is a highly effective dehydrating and chlorinating agent for converting hydroxy-heterocycles and lactams into their chloro-derivatives. The reaction proceeds via the formation of a phosphate ester intermediate, which is subsequently displaced by a chloride ion. Refluxing ensures the reaction reaches completion. The workup procedure involving pouring the reaction mixture onto ice hydrolyzes any remaining $POCl_3$ and precipitates the organic product.

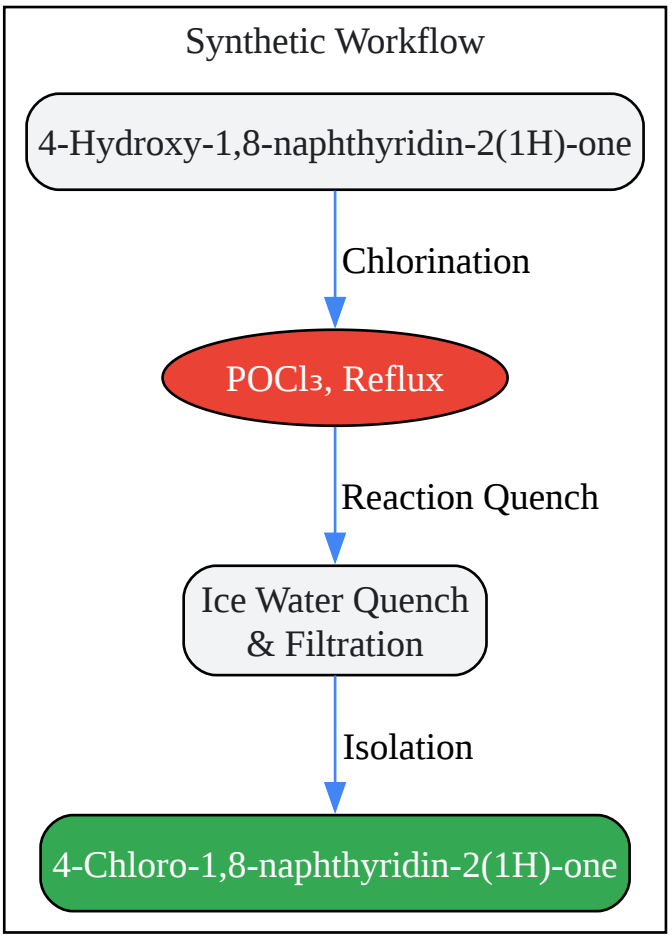
Methodology:

- Reagent Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 4-hydroxy-1,8-naphthyridin-2(1H)-one (1.0 eq) in phosphorus oxychloride (10-15 mL per gram of starting material).
- Reaction: Heat the stirred mixture to reflux (approximately 105-110 °C) for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- Workup: After cooling to room temperature, carefully and slowly pour the reaction mixture into a beaker containing crushed ice (100 g). This step is highly exothermic and should be performed in a well-ventilated fume hood.
- Precipitation & Isolation: The crude product will precipitate as a solid. Stir the ice-water mixture until all the ice has melted. Collect the precipitate by vacuum filtration.

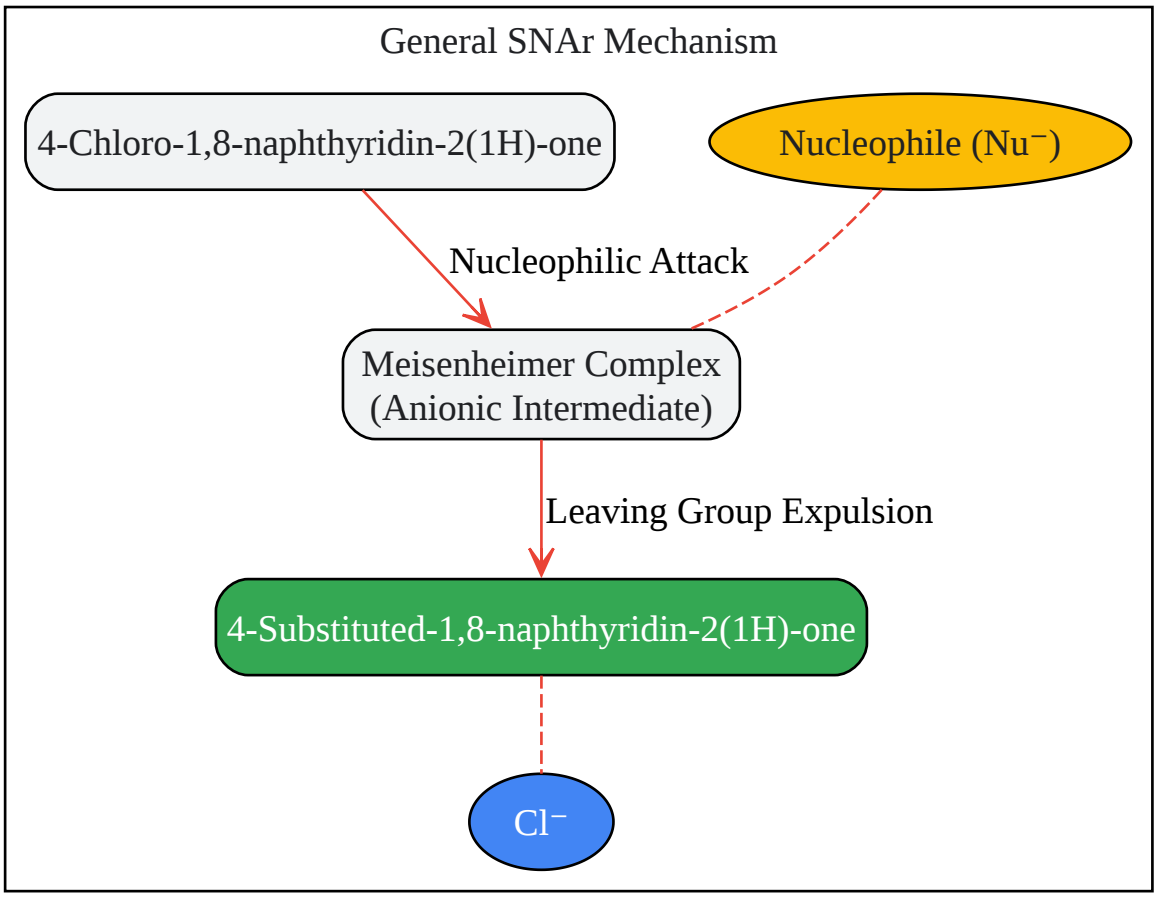
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- Purification: Wash the collected solid with cold water to remove any residual acid. The crude product can be further purified by recrystallization from a suitable solvent such as ethanol or heptane to yield the final **4-Chloro-1,8-naphthyridin-2(1H)-one**.[5]

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Caption: General mechanism for SNAr at the C4 position.

Experimental Protocol: General Amination Reaction

This protocol provides a general method for the synthesis of 4-amino derivatives.

Causality: The reaction is typically performed in a polar aprotic solvent like DMF or DMSO to solubilize the reactants. A base is often required to deprotonate the incoming amine nucleophile, increasing its nucleophilicity, or to scavenge the HCl byproduct. Heating is necessary to overcome the activation energy of the substitution.

Methodology:

- Reagent Setup: To a solution of **4-Chloro-1,8-naphthyridin-2(1H)-one** (1.0 eq) in a suitable polar aprotic solvent (e.g., DMF, NMP, or DMSO), add the desired primary or secondary

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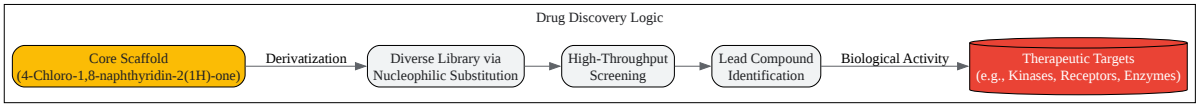
amine (1.1-1.5 eq) and a non-nucleophilic base such as diisopropylethylamine (DIPEA) or potassium carbonate (K_2CO_3) (2.0 eq).

- Reaction: Heat the reaction mixture at 80-120 °C for 4-12 hours. Monitor the reaction's progress by TLC or LC-MS.
- Workup: Upon completion, cool the reaction to room temperature and dilute with water. The product often precipitates and can be collected by filtration.
- Purification: If necessary, the crude product can be purified by column chromatography on silica gel or by recrystallization to yield the pure 4-amino-1,8-naphthyridin-2(1H)-one derivative.

Applications in Drug Discovery

The true value of **4-Chloro-1,8-naphthyridin-2(1H)-one** lies in its role as a versatile scaffold for generating novel therapeutic agents. The ability to easily modify the C4 position allows for systematic exploration of the chemical space around the naphthyridine core to optimize potency, selectivity, and pharmacokinetic properties.

Derivatives of the 1,8-naphthyridin-2-one scaffold have shown significant promise in several therapeutic areas. For example, they have been investigated as potent and selective inhibitors of Sphingomyelin Synthase 2 (SMS2), a target for cardiovascular and metabolic diseases. [6]The anxiolytic agent Pagoclone, though never commercialized, features a related 7-chloro-1,8-naphthyridine core, highlighting the scaffold's ability to interact with central nervous system targets like GABA-A receptors. [7][8]



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Caption: Logical flow from the core scaffold to therapeutic applications.

Safety and Handling

4-Chloro-1,8-naphthyridin-2(1H)-one, like many chlorinated heterocyclic compounds, should be handled with appropriate care in a laboratory setting. It is advisable to treat it as a potential irritant. Standard safety precautions should be followed:

- Use in a well-ventilated fume hood.
- Wear personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for detailed handling and disposal information.

Conclusion

4-Chloro-1,8-naphthyridin-2(1H)-one is a high-value synthetic intermediate underpinned by robust and scalable synthetic methodologies. Its key chemical feature—a reactive C4-chloro group—provides a reliable handle for extensive derivatization through nucleophilic substitution reactions. This chemical tractability, combined with the proven biological relevance of the 1,8-naphthyridine scaffold, solidifies its importance as a foundational building block for researchers and scientists dedicated to the discovery and development of next-generation therapeutics.

References

- Synthesis of 1,8-Naphthyridines by the Ionic Liquid-Catalyzed Friedlander Reaction and Application in Corrosion Inhibition.National Institutes of Health (NIH). Available at: [Link]
- 1,8-Naphthyridine synthesis.Organic Chemistry Portal. Available at: [Link]
- Synthesis of 4-Chloro-1,2-Dihydro-1-Methyl-2-Oxo-1,8-Naphthyridine-3-Carboxylic Acid, Ethy Ester.PrepChem.com. Available at: [Link]
- Synthesis of some 1 8 Naphthyridine Derivatives with Comparative Studies of Cyclization in Two Different Acids.Semantic Scholar. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- 1,8-Naphthyridine Derivatives: An Updated Review on Recent Advancements of Their Myriad Biological Activities.ResearchGate. Available at: [Link]
- Design, synthesis, and anti-mycobacterial evaluation of 1,8-naphthyridine-3-carbonitrile analogues.RSC Publishing. Available at: [Link]
- SUPPORTING INFORMATION.The Royal Society of Chemistry. Available at: [Link]
- 4-Chloro-7-hydroxy-6-methyl-1,7-naphthyridin-8(7H).National Institutes of Health (NIH). Available at: [Link]
- Pagoclone.Wikipedia. Available at: [Link]
- Nucleophilic-Substitution Reactions in Benzo[C]N[3][9]aphthyridines.ResearchGate. Available at: [Link]
- L-Proline: an efficient N,O-bidentate ligand for copper- catalyzed aerobic oxidation of primary and secondary benzylic alcohols at room temperature.The Royal Society of Chemistry. Available at: [Link]
- Chemistry of Substituted Quinolinones. Part VI. Synthesis and Nucleophilic Reactions of 4-Chloro-8-methylquinolin-2(1H)-one and its Thione Analogue.MDPI. Available at: [Link]
- Pagoclone.PubChem. Available at: [Link]
- Ring transformations involving chloroheterocycles. Part II. Reaction of 4-chloro-1,8-naphthyridines and 4-chloroquinolines with substituted hydrazines.Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing). Available at: [Link]
- 1,6-Naphthyridin-2(1H)-ones: Synthesis and Biomedical Applications.MDPI. Available at: [Link]
- Nucleophilic substitution and ring transformation reactions with 4-chloro-6-ethyl-3-nitropyrano[3,2-c]quinoline-2,5(6H)-dione.ResearchGate. Available at: [Link]
- 1H NMR Spectrum (1D, 100 MHz, chcl3, predicted) (NP0007559).NP-MRD. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- 1H,3H-Naphtho[1,8-cd]pyran-1,3-dione, 6-chloro-.PubChem. Available at: [Link]
- PAGOCLONE.gsrs. Available at: [Link]
- Enhancement of Antibiotic Activity by 1,8-Naphthyridine Derivatives against Multi-Resistant Bacterial Strains.National Institutes of Health (NIH). Available at: [Link]
- Discovery of 1,8-naphthyridin-2-one derivative as a potent and selective sphingomyelin synthase 2 inhibitor.PubMed. Available at: [Link]
- Synthetic Strategies, Reactivity and Applications of 1,5-Naphthyridines.National Institutes of Health (NIH). Available at: [Link]
- 1,8-Naphthyridine Derivatives: A Review of Multiple Biological Activities.PubMed. Available at: [Link]

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Sources

- 1. tandfonline.com [tandfonline.com]
- 2. 1,8-Naphthyridine Derivatives: A Review of Multiple Biological Activities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis of 1,8-Naphthyridines by the Ionic Liquid-Catalyzed Friedlander Reaction and Application in Corrosion Inhibition - PMC [pmc.ncbi.nlm.nih.gov]
- 4. 1,8-Naphthyridine synthesis [organic-chemistry.org]
- 5. prepchem.com [prepchem.com]
- 6. Discovery of 1,8-naphthyridin-2-one derivative as a potent and selective sphingomyelin synthase 2 inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Pagoclone - Wikipedia [en.wikipedia.org]
- 8. Pagoclone | C23H22ClN3O2 | CID 131664 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 9. 4-Chloro-7-hydroxy-6-methyl-1,7-naphthyridin-8(7H)-one - PMC [pmc.ncbi.nlm.nih.gov]
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